Biophysical Characteristics of 16:0 Lipids: A Technical Guide

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Compound of Interest

Compound Name:	*16:0 DAP*
CAS No.:	*96326-74-8*
Cat. No.:	*B3044091*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The designation "**16:0 DAP**" can refer to two distinct lipid molecules with significant roles in biomedical research: 1,2-dipalmitoyl-sn-glycero-3-phosphate, a naturally occurring phosphatidic acid involved in cellular signaling, and 1,2-dipalmitoyl-3-dimethylammonium-propane, a synthetic cationic lipid crucial for drug delivery systems. This guide provides a comprehensive overview of the biophysical characteristics of both molecules, including quantitative data, experimental methodologies, and visual representations of their functional contexts.

Part 1: 1,2-Dipalmitoyl-sn-glycero-3-phosphate (16:0 PA)

1,2-dipalmitoyl-sn-glycero-3-phosphate, hereafter referred to as 16:0 PA, is a saturated phosphatidic acid, a class of phospholipids that are key intermediates in the biosynthesis of other glycerophospholipids and also function as important signaling molecules in various cellular processes.

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Quantitative Biophysical Data

The following table summarizes the key quantitative biophysical properties of 16:0 PA.

Property	Value	Source
Molecular Weight	648.86 g/mol	[1]
Molecular Formula	$C_{35}H_{69}O_8P$	[1]
Melting Point (T_m)	67.0 °C	
Solubility	Soluble in chloroform.[1] Difficult to solubilize in organic solvents above 1 mg/mL. A suitable solvent mixture is chloroform/methanol/water/ammonium hydroxide (65:35:4:4 v/v). Soluble in 50% ethanol at ~1mg/mL.[2]	[1]
Critical Micelle Concentration (CMC)	Estimated to be in the low millimolar range in aqueous solutions. The CMC for 1-palmitoyl-2-lyso-sn-glycero-3-phosphatidic acid is 0.540 mM in water at 25°C.	

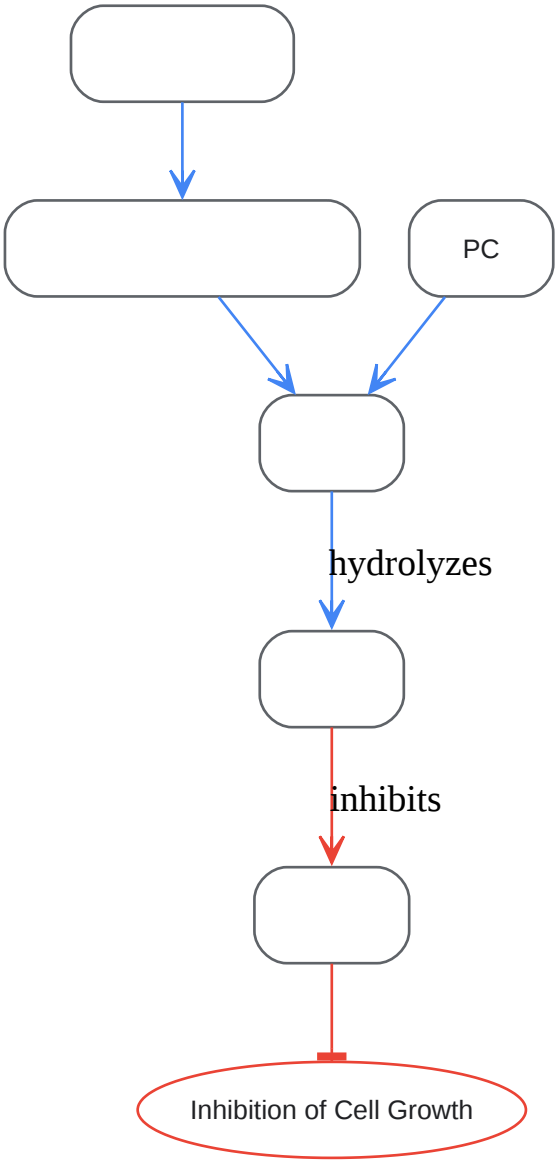
Interaction with Lipid Bilayers

16:0 PA, when incorporated into lipid bilayers, influences membrane properties. Its conical shape, with a small headgroup and two bulky acyl chains, can induce negative curvature strain in membranes, which is important for processes like vesicle formation and fusion. The presence of 16:0 PA can also modulate the fluidity of the membrane, which can be studied using techniques like fluorescence anisotropy.

Signaling Pathways

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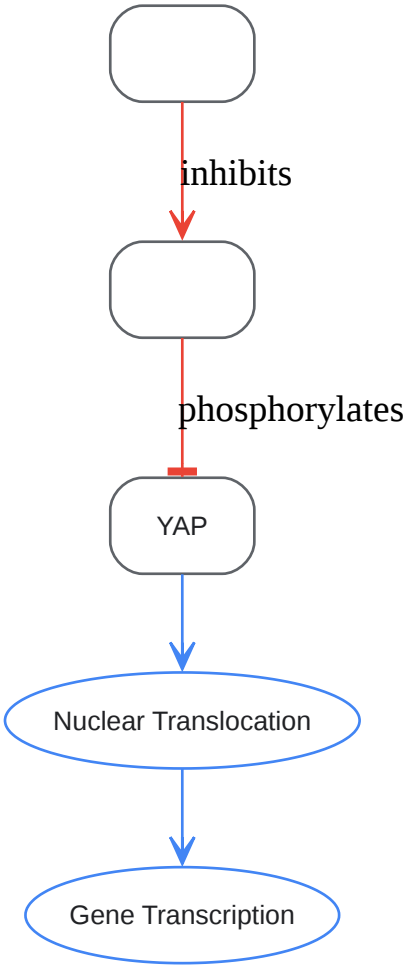
16:0 PA is a key signaling molecule that regulates cell growth and proliferation, notably through the mTOR and Hippo pathways. In mTOR signaling, saturated forms of PA like 16:0 PA are generally considered inhibitory, in contrast to unsaturated PAs which are activators. In the Hippo pathway, PA can bind to and inhibit key components like LATS kinases, leading to the activation of the transcriptional co-activator YAP.



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Figure 1: Simplified diagram of the inhibitory role of 16:0 PA in the mTOR signaling pathway.

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Figure 2: Simplified diagram of 16:0 PA's role in the Hippo signaling pathway.

Part 2: 1,2-Dipalmitoyl-3-dimethylammonium-propane (16:0 DAP)

1,2-dipalmitoyl-3-dimethylammonium-propane, hereafter referred to as **16:0 DAP**, is a synthetic ionizable cationic lipid. Its primary application is in the formulation of lipid nanoparticles (LNPs) for the delivery of nucleic acids, such as siRNA, mRNA, and DNA, in both research and therapeutic contexts.

Quantitative Biophysical Data

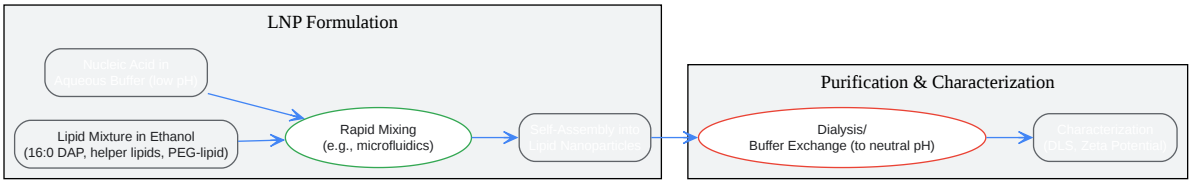
The following table summarizes the key quantitative biophysical properties of **16:0 DAP**.

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Property	Value	Source
Molecular Weight	596.0 g/mol	
Molecular Formula	$C_{37}H_{73}NO_4$	
Melting Point (T_m)	Data not readily available.	
Solubility	Soluble in Chloroform.	
Critical Micelle Concentration (CMC)	Data not readily available.	

Application in Lipid Nanoparticles (LNPs)

16:0 DAP is a key component in the formulation of LNPs for nucleic acid delivery. Its cationic headgroup electrostatically interacts with the negatively charged phosphate backbone of nucleic acids, facilitating their encapsulation within the LNP core. The lipid tails contribute to the overall structure and stability of the nanoparticle.



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Figure 3: Experimental workflow for the formulation and characterization of **16:0 DAP**-containing lipid nanoparticles.

Experimental Protocols

Differential Scanning Calorimetry (DSC) for 16:0 PA

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DSC is used to measure the thermotropic properties of lipid bilayers, including the phase transition temperature (T_m).

Methodology:

- Liposome Preparation: Prepare multilamellar vesicles (MLVs) or large unilamellar vesicles (LUVs) containing 16:0 PA, typically by the thin-film hydration method followed by extrusion for LUVs.
- Sample Preparation: A known concentration of the liposome suspension is loaded into an aluminum DSC pan. A reference pan is filled with the same buffer used for liposome hydration.
- DSC Analysis: The sample and reference pans are heated at a constant rate (e.g., 1-5 °C/min) over a defined temperature range that encompasses the expected phase transition.
- Data Analysis: The heat flow as a function of temperature is recorded. The peak of the endothermic transition corresponds to the T_m. The area under the peak is used to calculate the enthalpy of the transition (ΔH).

Fluorescence Anisotropy to Study Membrane Fluidity with 16:0 PA

Fluorescence anisotropy using a lipophilic probe like 1,6-diphenyl-1,3,5-hexatriene (DPH) can be used to assess changes in membrane fluidity upon incorporation of 16:0 PA.

Methodology:

- Liposome Preparation: Prepare LUVs with and without 16:0 PA.
- Probe Incorporation: Incubate the liposome suspensions with a solution of DPH in a suitable solvent (e.g., tetrahydrofuran) to allow the probe to partition into the lipid bilayer.
- Fluorescence Measurement: Excite the DPH-labeled liposomes with vertically polarized light (e.g., at 358 nm) and measure the emission intensity of both vertically and horizontally polarized light (e.g., at 430 nm).

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- Anisotropy Calculation: The steady-state fluorescence anisotropy (r) is calculated using the following equation: r = (I_VV - G * I_VH) / (I_VV + 2 * G * I_VH) where I_VV and I_VH are the fluorescence intensities with the excitation and emission polarizers oriented vertically-vertically and vertically-horizontally, respectively, and G is an instrumental correction factor.

- Interpretation: A higher anisotropy value indicates lower membrane fluidity (a more ordered environment), while a lower value suggests higher fluidity.

Formulation and Characterization of **16:0 DAP** Lipid Nanoparticles

This protocol outlines the general steps for preparing and characterizing LNPs containing **16:0 DAP** for nucleic acid delivery.

Methodology:

A. LNP Formulation (Microfluidic Mixing):

- Lipid Stock Solution: Prepare a stock solution of **16:0 DAP**, a helper lipid (e.g., DOPE or DSPC), cholesterol, and a PEGylated lipid in ethanol at a specific molar ratio.

- Nucleic Acid Solution: Dissolve the nucleic acid (e.g., mRNA, siRNA) in an acidic aqueous buffer (e.g., citrate or acetate buffer, pH 4.0).

- Microfluidic Mixing: Use a microfluidic mixing device to rapidly mix the lipid-ethanol solution with the nucleic acid-aqueous solution at a defined flow rate ratio (e.g., 1:3 ethanol to aqueous). This rapid mixing leads to the self-assembly of LNPs with the nucleic acid encapsulated.

B. Purification:

- Buffer Exchange: Dialyze the LNP suspension against a physiological buffer (e.g., phosphate-buffered saline, pH 7.4) to remove the ethanol and raise the pH. This step is crucial for the stability and biocompatibility of the LNPs.

C. Characterization:

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- Dynamic Light Scattering (DLS): Determine the average particle size (hydrodynamic diameter) and the polydispersity index (PDI) of the LNP suspension. A low PDI value indicates a monodisperse and homogeneous sample.
- Zeta Potential Measurement: Measure the surface charge of the LNPs. At neutral pH, the ionizable **16:0 DAP** will be partially deprotonated, resulting in a near-neutral or slightly negative surface charge, which is important for reducing toxicity and non-specific interactions in vivo.
- Encapsulation Efficiency: Determine the percentage of nucleic acid successfully encapsulated within the LNPs using a fluorescent dye-based assay (e.g., RiboGreen assay) or other quantification methods.

This guide provides a foundational understanding of the biophysical characteristics of two important "**16:0 DAP**" lipids. The provided data and protocols serve as a starting point for researchers to design and interpret experiments in the fields of cell signaling and drug delivery.

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